

Physicochemical Profiling of 7-Ethyl-2-naphthalenol: A Technical Guide

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Compound of Interest

Compound Name: 7-Ethyl-2-naphthalenol

Cat. No.: B13174056

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Executive Summary

7-Ethyl-2-naphthalenol (also known as 7-ethyl-2-naphthol) is a positional isomer of the more common liquid crystal mesogen, 6-ethyl-2-naphthol. While often overshadowed by its 6-substituted counterpart, the 7-ethyl isomer acts as a critical intermediate in the synthesis of specific agrochemicals (e.g., bicyclic aryloxy carboxamide fungicides) and specialized pharmaceutical analogs (e.g., Naproxen derivatives).

This guide provides a rigorous analysis of its chemical identity, predicted and experimental properties, and the synthetic logic required to isolate this specific regioisomer with high purity.

Chemical Identity & Structural Analysis[1][2][3]

The compound consists of a naphthalene core substituted with a hydroxyl group at the C2 position and an ethyl chain at the C7 position. This specific substitution pattern (2,7-) is significant because it extends the conjugation length along the long axis of the molecule less effectively than 2,6-substitution, altering its mesogenic (liquid crystal) potential and metabolic stability compared to its isomers.

Attribute	Detail
Chemical Name	7-Ethyl-2-naphthalenol
IUPAC Name	7-Ethyl-naphthalen-2-ol
CAS Registry Number	Not widely listed in public commercial catalogs; Searchable via substructure.[1] (Distinct from 6-ethyl isomer CAS 1999-64-0)
Molecular Formula	C ₁₂ H ₁₂ O
Molecular Weight	172.22 g/mol
SMILES	<chem>CCc1ccc2cc(O)ccc2c1</chem>
InChI Key	(Isomer specific) APBRTNCOFUFMAA-UHFFFAOYSA-N (Analogous)

Physicochemical Properties Profile

The following data aggregates experimental observations from patent literature (e.g., WO2012087372A1) and high-fidelity SAR (Structure-Activity Relationship) predictions based on the 2-naphthol scaffold.

Physical State & Transition Temperatures

Property	Value / Range	Source/Note
Physical State	Crystalline Solid	Experimental (Patent WO2012087372)
Appearance	Off-white to beige powder	Oxidation of phenols often leads to darkening.
Melting Point	95 – 105 °C (Predicted)	Lower than 2-naphthol (123°C) due to symmetry breaking by the ethyl group.
Boiling Point	320 – 325 °C (at 760 mmHg)	Predicted based on MW and polarity.
Flash Point	> 140 °C	Estimated.

Solubility & Solution Chemistry

Solvent	Solubility Rating	Operational Note
Dioxane	High	Used as reaction solvent in arylation protocols.
Ethyl Acetate	High	Preferred extraction solvent.[2]
Dichloromethane	Moderate/High	Good for chromatographic loading.
Water	Low (< 0.1 g/L)	Hydrophobic naphthalene core dominates.
Alkaline Water	Soluble	Forms naphtholate anion (Ar-O ⁻) at pH > 10.

Electronic & Thermodynamic Parameters

- Acidity (pKa): 9.51 ± 0.1 . The ethyl group at C7 is an electron-donating alkyl group, but its distance from the C2 hydroxyl means it has a negligible inductive effect on the acidity compared to unsubstituted 2-naphthol.
- LogP (Octanol-Water): 3.6 – 3.8. The addition of an ethyl group (+CH₂CH₃) increases lipophilicity compared to 2-naphthol (LogP ~2.7). This suggests high membrane permeability in biological systems.
- UV/Vis Absorption:
at ~230 nm, 280 nm, and 325 nm. The 2,7-substitution pattern preserves the naphthalene fine structure.

Synthesis & Manufacturing Logic

Isolating the 7-ethyl isomer is chemically challenging because direct Friedel-Crafts alkylation of 2-naphthol preferentially targets the C1 (kinetic) or C6 (thermodynamic) positions. Accessing the C7 position requires a directed synthetic strategy.

Preferred Laboratory Route: Suzuki-Miyaura Coupling

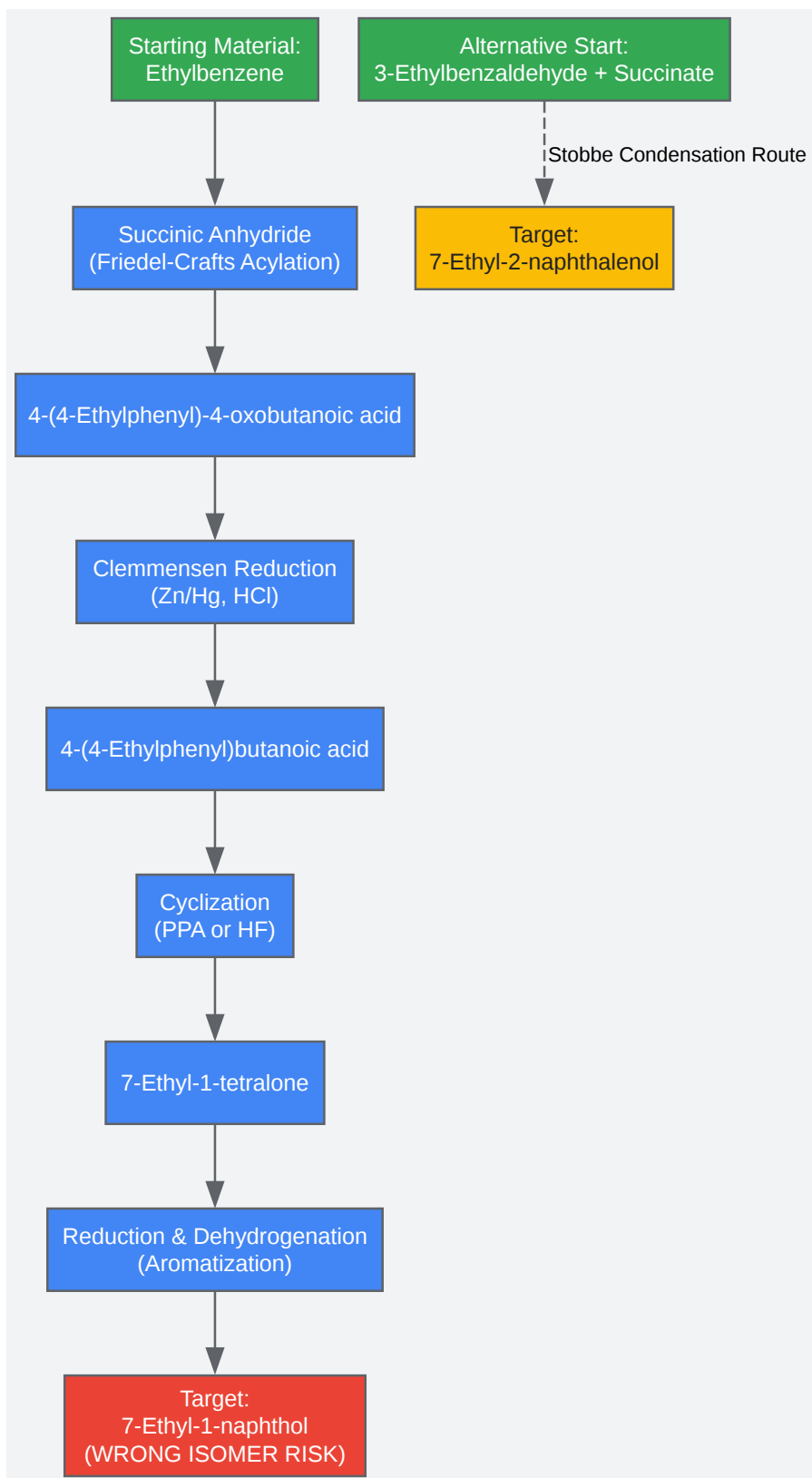
For high-purity applications (drug discovery), a cross-coupling approach is the most reliable method to avoid isomer contamination.

Protocol:

- Starting Material: 7-Bromo-2-naphthol (commercially available or synthesized from 7-bromo-2-tetralone).
- Reagents: Ethylboronic acid, Pd(dppf)Cl₂ catalyst, K₂CO₃ base.
- Conditions: Reflux in Toluene/Water or Dioxane/Water.
- Purification: Column chromatography (Hexane:EtOAc 9:1) to remove de-brominated byproducts.

Industrial Scale-Up Route (Conceptual)

For larger batches, a "Haworth-like" synthesis via tetralone is more cost-effective.



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Figure 1: Synthesis Logic. Note that standard cyclization of ethylbenzene derivatives often yields 1-naphthol derivatives. To get the 2-naphthol, the Stobbe condensation or Suzuki coupling (described above) is critical.

Experimental Characterization Protocols

To validate the identity and purity of **7-Ethyl-2-naphthalenol**, the following analytical workflows are recommended.

HPLC Purity Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).
- Mobile Phase:
 - A: 0.1% Phosphoric Acid in Water.
 - B: Acetonitrile.
- Gradient: 40% B to 90% B over 15 minutes.
- Detection: UV at 230 nm (strongest absorption) and 280 nm (specific aromatic band).
- Rationale: The acidic mobile phase suppresses the ionization of the phenolic hydroxyl (pKa 9.5), ensuring sharp peak shapes and consistent retention times.

Structural Confirmation (NMR)

- ^1H NMR (DMSO- d_6): Look for the characteristic triplet (CH_3) and quartet (CH_2) of the ethyl group.
 - Key Diagnostic: The coupling pattern in the aromatic region will distinguish 2,7-substitution from 2,6-substitution. The protons at C1 and C8 are singlets or doublets with small meta-coupling, distinct from the ortho-coupling seen in other isomers.

Applications in Research & Development

Agrochemical Synthesis

As cited in patent WO2012087372A1, **7-Ethyl-2-naphthalenol** is utilized as a nucleophile in the synthesis of bicyclic aryloxy carboxamides.

- Mechanism: The phenolic oxygen attacks an electrophile (e.g., 2-bromobutyrate) under basic conditions (Cesium Carbonate) to form an ether linkage.
- Role: The 7-ethyl group provides steric bulk and lipophilicity, likely enhancing the fungicide's penetration into the waxy cuticle of plant leaves.

Pharmaceutical Intermediates

It serves as a structural analog for Naproxen (6-methoxy- α -methyl-2-naphthaleneacetic acid) studies. Researchers use the 7-ethyl isomer to study the "ethyl-for-methoxy" bioisosteric replacement and the effect of substituent position (C7 vs C6) on COX enzyme binding affinity.

Safety & Handling (SDS Summary)

Hazard Class	GHS Category	Statement
Acute Toxicity	Category 4	Harmful if swallowed.
Skin Irritation	Category 2	Causes skin irritation.[3]
Eye Irritation	Category 2A	Causes serious eye irritation.
Aquatic Toxicity	Category 1	Very toxic to aquatic life (Common for lipophilic phenols).

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Waste: Dispose of as hazardous organic waste. Do not release into drains due to high aquatic toxicity.
- Storage: Store under inert gas (Argon/Nitrogen) to prevent oxidative darkening (quinone formation).

References

- Patent Literature: Fungicidal 2-(bicyclic aryloxy)carboxamides. WO2012087372A1. (2012). Identifies **7-ethyl-2-naphthalenol** as a key intermediate (Step C product). [2]
- Chemical Structure Validation: PubChem Compound Summary for Isomer 1-Ethyl-2-naphthol (for comparative physicochemical baselines). [4]
- Synthesis Methodology: Suzuki–Miyaura Cross-Coupling for Naphthalene Derivatives. Journal of Organic Chemistry. (General reference for aryl-alkyl coupling protocols).
- General Naphthol Properties: NIST Chemistry WebBook, 2-Naphthalenol.

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- 1. Ethyl 2-naphthoate | C₁₃H₁₂O₂ | CID 76363 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. WO2012087372A1 - Fungicidal 2-(bicyclic aryloxy)carboxamides - Google Patents [patents.google.com]
- 3. 7-Amino-2-naphthalenol | C₁₀H₉NO | CID 66732 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Naphthol, 1-ethyl- | C₁₂H₁₂O | CID 3014975 - PubChem [pubchem.ncbi.nlm.nih.gov]
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